

Essential Safety and Operational Guidance for Handling **n-(2-aminoethyl)-2-methoxybenzamide**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *n-(2-aminoethyl)-2-methoxybenzamide*

Cat. No.: B1199873

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **n-(2-aminoethyl)-2-methoxybenzamide**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Hazard Summary: **n-(2-aminoethyl)-2-methoxybenzamide** is classified as a chemical that causes skin and serious eye irritation[1]. It is crucial to handle this compound with care, utilizing appropriate personal protective equipment and following established safety protocols to minimize exposure risks.

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment is mandatory when handling **n-(2-aminoethyl)-2-methoxybenzamide**:

PPE Category	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[1].
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure[1]. Inspect gloves before use and remove them with care to avoid skin contamination.
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not required. If dust formation is likely, a NIOSH/MSHA approved respirator is recommended[1][2].

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical to maintaining a safe laboratory environment.

- Preparation:
 - Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation[2].
 - Confirm that the work area is well-ventilated.
 - Put on all required personal protective equipment as specified in the table above.
- Handling:
 - Avoid contact with skin, eyes, and clothing[2].
 - Prevent the formation of dust[2].
 - Do not ingest or inhale the substance[2].

- Keep the container tightly closed when not in use and store it in a dry, cool, and well-ventilated place[2].
- In Case of Exposure:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention[2].
 - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician[2].
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention if symptoms arise[2].
 - Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur[2].

Disposal Plan

Proper disposal of **n-(2-aminoethyl)-2-methoxybenzamide** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This substance is considered hazardous waste[1].
- Disposal Procedure:
 - Dispose of the contents and the container at an approved waste disposal plant[1].
 - Do not release the chemical into the environment[2].
 - For spills, sweep up the material and place it in a suitable, closed container for disposal[2].
 - Empty containers should be thoroughly rinsed, with the first rinse collected as hazardous waste. After thorough rinsing and air-drying, the container can be disposed of. For highly toxic chemicals, the first three rinses must be collected as hazardous waste[3].

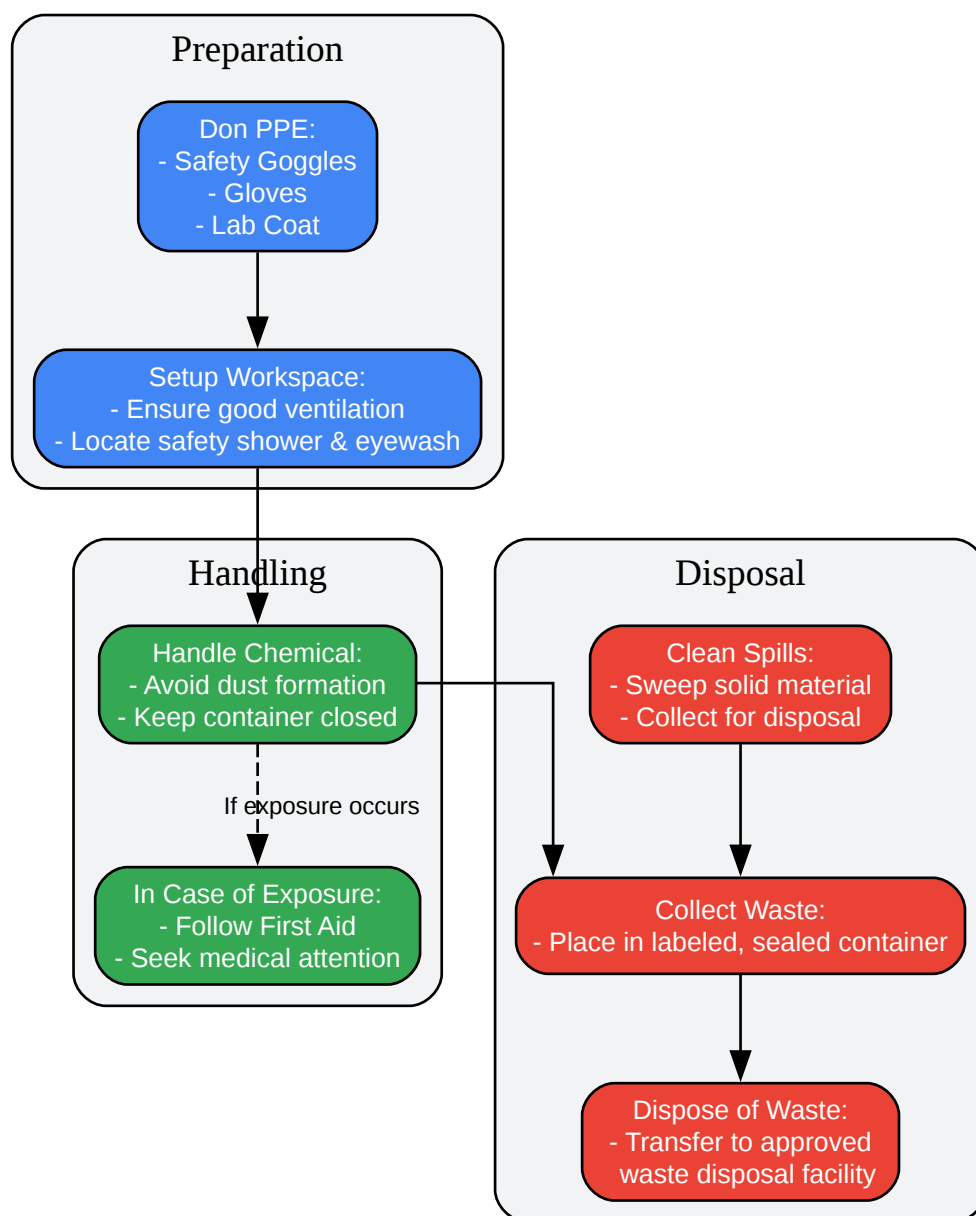
Quantitative Data

The following table summarizes the key physical and chemical properties of **n-(2-aminoethyl)-2-methoxybenzamide**.

Property	Value
Molecular Formula	C10H14N2O2
Molecular Weight	194.23 g/mol
Appearance	Solid
Melting Point	156 - 160 °C (312.8 - 320 °F)

Experimental Workflow

The following diagram illustrates the standard operational workflow for handling **n-(2-aminoethyl)-2-methoxybenzamide** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for handling **n-(2-aminoethyl)-2-methoxybenzamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling n-(2-aminoethyl)-2-methoxybenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199873#personal-protective-equipment-for-handling-n-2-aminoethyl-2-methoxybenzamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com